

Application Notes and Protocols for N-Alkylation of 3,5-Dibromoaniline

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Compound of Interest

Compound Name: 3,5-Dibromoaniline

Cat. No.: B181674

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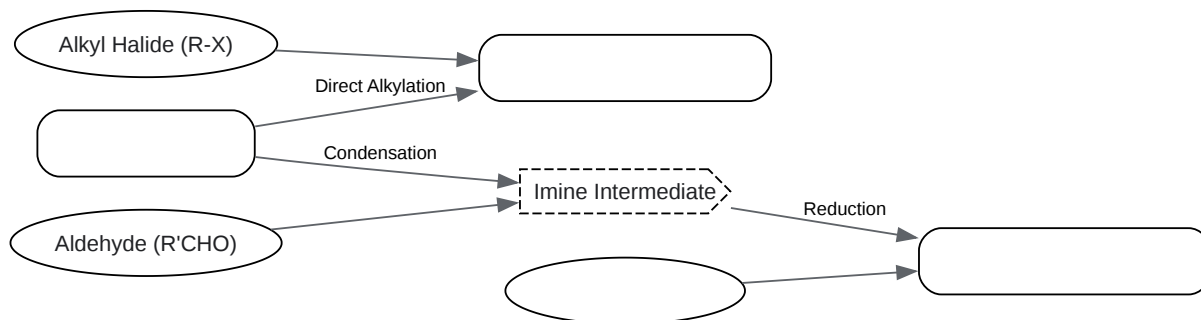
Introduction

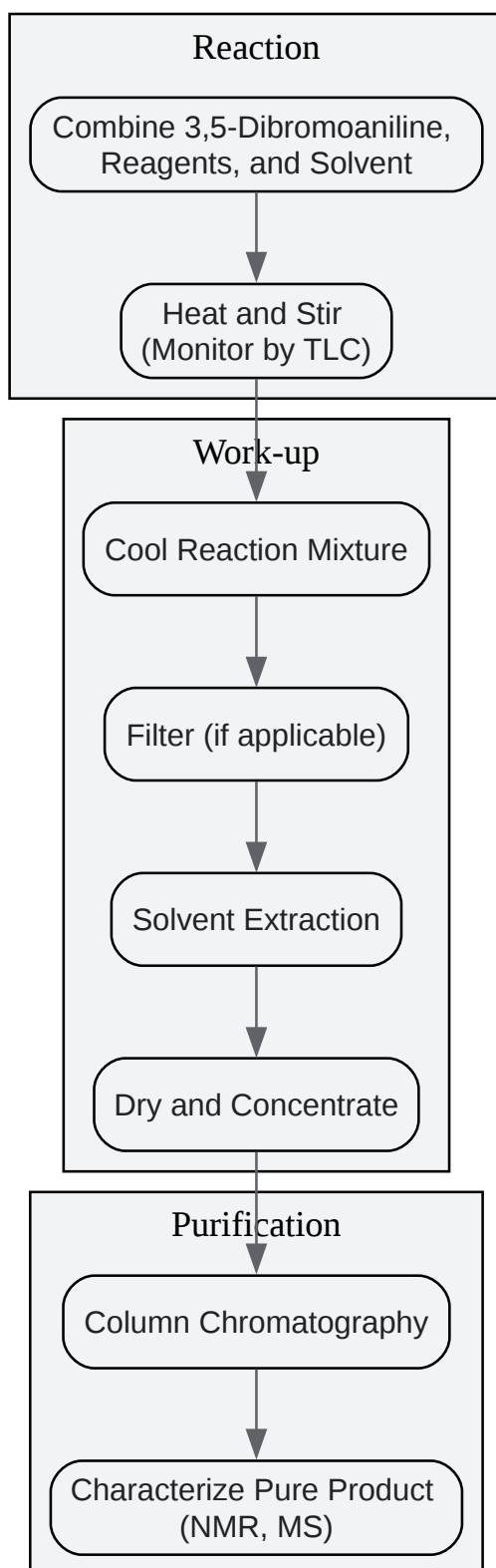
N-alkylation of anilines is a fundamental transformation in organic synthesis, crucial for the generation of secondary and tertiary amines that are prevalent scaffolds in pharmaceuticals, agrochemicals, and functional materials. **3,5-Dibromoaniline** is a versatile building block, and its N-alkylation provides access to a diverse range of substituted aniline derivatives. The presence of two bromine atoms offers sites for further functionalization, for instance, through cross-coupling reactions, making N-alkylated **3,5-dibromoanilines** valuable intermediates in the synthesis of complex molecules.

This document provides detailed protocols for the N-alkylation of **3,5-dibromoaniline**, focusing on two primary methods: direct alkylation with alkyl halides and reductive amination with aldehydes. These methods offer flexibility in introducing a wide variety of alkyl groups onto the aniline nitrogen.

Signaling Pathways and Logical Relationships

The N-alkylation of **3,5-dibromoaniline** can be achieved through several synthetic routes. The choice of method often depends on the nature of the desired alkyl group and the overall synthetic strategy. The following diagram illustrates the logical relationship between the starting material and the products obtained via two common N-alkylation pathways.





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